

An In-depth Technical Guide to 2-Ethynylcyclopentanol: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Ethynylcyclopentanol

CAS No.: 22022-30-6

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-ethynylcyclopentanol**, a versatile bifunctional molecule with significant potential in organic synthesis and medicinal chemistry. By leveraging its unique combination of a reactive ethynyl group and a nucleophilic hydroxyl moiety on a cyclopentane scaffold, researchers can access a diverse range of complex molecular architectures. This document will delve into the core chemical properties, plausible synthetic routes, reactivity profile, and potential applications of **2-ethynylcyclopentanol**, offering field-proven insights for its strategic utilization in research and development.

Physicochemical and Spectroscopic Profile

2-Ethynylcyclopentanol is a colorless liquid with a distinct odor.^[1] Its bifunctional nature, containing both a hydrogen bond donor (hydroxyl group) and a weakly acidic proton (terminal

alkyne), influences its physical properties. It is soluble in many organic solvents but has limited solubility in water.[1]

Physical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ O	[2]
Molecular Weight	110.15 g/mol	[2]
Appearance	Colorless liquid	[1]
Boiling Point	41 °C at 3.2 Torr	N/A
Density (predicted)	1.00 ± 0.1 g/cm ³	N/A
pKa (predicted)	14.67 ± 0.40	N/A

Predicted Spectroscopic Data

While experimental spectra for **2-ethynylcyclopentanol** are not readily available in the public domain, we can predict its key spectroscopic features based on the well-established principles of NMR, IR, and mass spectrometry.

The proton NMR spectrum of **2-ethynylcyclopentanol** is expected to exhibit distinct signals corresponding to the different proton environments in the molecule.

Proton	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Rationale
-OH	1.5 - 3.0	Broad singlet	1H	The chemical shift of the hydroxyl proton is variable and depends on concentration and solvent. It will appear as a broad signal due to hydrogen bonding and exchange.
-C≡C-H	~2.0 - 2.5	Singlet or narrow triplet	1H	The acetylenic proton is typically found in this region. It may show a small long-range coupling to the adjacent methine proton.

-CH-OH	~3.8 - 4.2	Multiplet	1H	The proton on the carbon bearing the hydroxyl group is deshielded and will appear as a multiplet due to coupling with the adjacent protons on the cyclopentane ring.
-CH-C≡CH	~2.8 - 3.2	Multiplet	1H	The proton on the carbon bearing the ethynyl group is also deshielded and will appear as a multiplet.
-CH ₂ - (ring)	1.4 - 2.0	Multiplets	6H	The methylene protons of the cyclopentane ring will appear as a complex series of overlapping multiplets in the aliphatic region.

The carbon NMR spectrum will provide valuable information about the carbon framework.

Carbon	Predicted Chemical Shift (ppm)	Rationale
-C≡CH	~80 - 90	The sp-hybridized carbons of the terminal alkyne appear in this characteristic downfield region. [3]
-C≡CH	~70 - 80	The other sp-hybridized carbon of the alkyne. [3]
-CH-OH	~70 - 80	The carbon attached to the electronegative oxygen atom is significantly deshielded. [4]
-CH-C≡CH	~40 - 50	The carbon bearing the ethynyl group.
-CH ₂ - (ring)	~20 - 40	The methylene carbons of the cyclopentane ring will appear in the typical aliphatic region. [4]

The IR spectrum of **2-ethynylcyclopentanol** will be characterized by the vibrational frequencies of its key functional groups.

Functional Group	Characteristic Absorption (cm^{-1})	Appearance	Rationale
O-H stretch	3200 - 3600	Broad, strong	The broadness is due to hydrogen bonding between alcohol molecules. [5]
$\text{C}\equiv\text{C-H}$ stretch	~ 3300	Sharp, medium	This is a characteristic absorption for a terminal alkyne. [6]
C-H (sp^3) stretch	2850 - 3000	Medium to strong	Aliphatic C-H stretching vibrations of the cyclopentane ring.
$\text{C}\equiv\text{C}$ stretch	$\sim 2100 - 2260$	Weak to medium	The carbon-carbon triple bond stretch is often weak but highly diagnostic. [7]
C-O stretch	1050 - 1260	Strong	The carbon-oxygen single bond stretch of the secondary alcohol. [5]

The mass spectrum of **2-ethynylcyclopentanol** is expected to show a molecular ion peak (M^+) at $m/z = 110$. Key fragmentation patterns for cyclic alcohols include alpha-cleavage and dehydration.[\[8\]](#)[\[9\]](#)

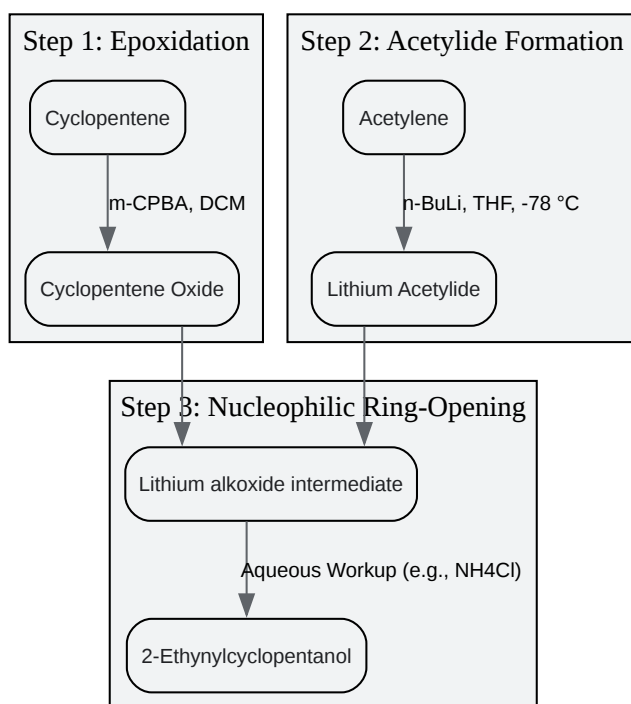
- Alpha-Cleavage: Cleavage of the C-C bond adjacent to the hydroxyl group. This can lead to the loss of an ethyl radical ($m/z = 81$) or a vinyl radical ($m/z = 83$).
- Dehydration: Loss of a water molecule ($\text{M}-18$) would result in a peak at $m/z = 92$.[\[10\]](#)
- Loss of the ethynyl group: Fragmentation of the ethynyl group would lead to a peak at $m/z = 85$.

- Ring Cleavage: Complex fragmentation of the cyclopentane ring can also be expected, leading to a characteristic peak at $m/z = 57$.^[9]

Synthesis of 2-Ethynylcyclopentanol

A highly plausible and efficient method for the synthesis of **2-ethynylcyclopentanol** involves the nucleophilic ring-opening of cyclopentene oxide with a lithium acetylide. This approach is attractive due to the ready availability of the starting materials and the stereospecific nature of the epoxide opening.

Proposed Synthetic Workflow



Proposed synthetic workflow for 2-Ethynylcyclopentanol.

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Caption: Proposed synthetic workflow for **2-Ethynylcyclopentanol**.

Detailed Experimental Protocol (Proposed)

Step 1: Synthesis of Cyclopentene Oxide

- Dissolve cyclopentene (1.0 eq) in dichloromethane (DCM) in a round-bottom flask equipped with a magnetic stirrer and cooled to 0 °C in an ice bath.
- Slowly add a solution of meta-chloroperoxybenzoic acid (m-CPBA, ~1.1 eq) in DCM to the cyclopentene solution over 30 minutes.
- Allow the reaction mixture to stir at 0 °C for 1 hour and then warm to room temperature, monitoring the reaction progress by TLC.
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to afford cyclopentene oxide, which can often be used in the next step without further purification.

Step 2: Nucleophilic Ring-Opening with Lithium Acetylide

- In a separate flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), dissolve acetylene gas in anhydrous tetrahydrofuran (THF) at -78 °C.
- Slowly add n-butyllithium (n-BuLi, 1.0 eq) to the acetylene solution, maintaining the temperature at -78 °C. The formation of a white precipitate of lithium acetylide will be observed.
- To this suspension, add a solution of cyclopentene oxide (1.0 eq) in anhydrous THF dropwise.
- Allow the reaction to stir at -78 °C for 2 hours and then slowly warm to room temperature and stir overnight.
- Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.

- Extract the product with diethyl ether, combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield **2-ethynylcyclopentanol**.

Mechanistic Rationale

The key step in this synthesis is the S_N2 -type ring-opening of the epoxide by the acetylide nucleophile. The acetylide anion attacks one of the electrophilic carbons of the epoxide ring, leading to the opening of the three-membered ring and the formation of a lithium alkoxide intermediate. The subsequent aqueous workup protonates the alkoxide to yield the final product, **2-ethynylcyclopentanol**. The reaction is expected to proceed with anti-stereochemistry, meaning the acetylide and the resulting hydroxyl group will be on opposite faces of the cyclopentane ring.

Chemical Reactivity and Synthetic Utility

The dual functionality of **2-ethynylcyclopentanol** makes it a valuable building block in organic synthesis. The hydroxyl group and the terminal alkyne can be manipulated independently or in concert to construct more complex molecular frameworks.

Reactions of the Hydroxyl Group

The secondary alcohol moiety can undergo a variety of standard transformations:

- Oxidation: Oxidation with reagents such as pyridinium chlorochromate (PCC) or a Swern oxidation will yield the corresponding ketone, 2-ethynylcyclopentanone.
- Esterification and Etherification: The hydroxyl group can be readily converted to esters or ethers to introduce various functional groups or protecting groups.
- Substitution: Conversion of the hydroxyl group to a good leaving group (e.g., tosylate or mesylate) followed by nucleophilic substitution allows for the introduction of a wide range of functionalities.

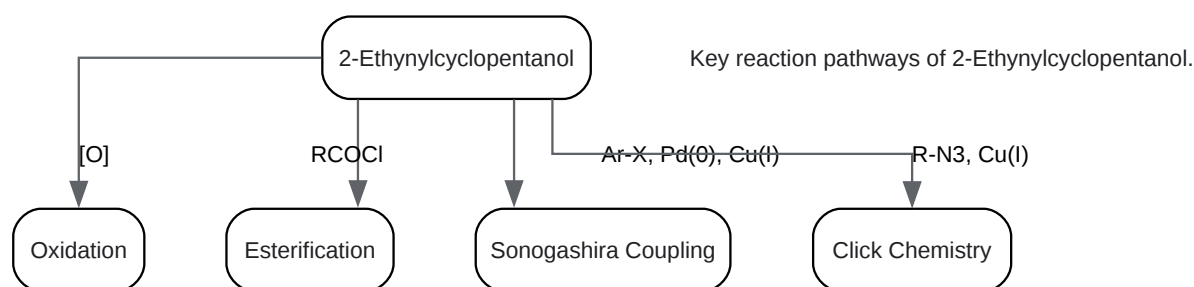
Reactions of the Ethynyl Group

The terminal alkyne is a versatile functional group that can participate in numerous carbon-carbon and carbon-heteroatom bond-forming reactions:

- **Sonogashira Coupling:** Palladium-catalyzed cross-coupling with aryl or vinyl halides allows for the facile introduction of aromatic and unsaturated systems.
- **Click Chemistry (Huisgen Cycloaddition):** The terminal alkyne can react with azides in the presence of a copper(I) catalyst to form 1,2,3-triazoles, a highly valuable linkage in medicinal chemistry.
- **Alkynylation:** The terminal alkyne can be deprotonated to form an acetylide, which can then act as a nucleophile in reactions with various electrophiles.
- **Hydration:** Markovnikov or anti-Markovnikov hydration of the alkyne can lead to the formation of ketones or aldehydes, respectively.

Tandem and Intramolecular Reactions

The proximity of the hydroxyl and ethynyl groups allows for interesting intramolecular reactions, such as cyclizations to form furan or pyran ring systems, depending on the reaction conditions and the length of any tether.



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Caption: Key reaction pathways of **2-Ethynylcyclopentanol**.

Applications in Drug Discovery and Development

Both the cyclopentane ring and the ethynyl group are considered "privileged" scaffolds in medicinal chemistry, meaning they are frequently found in biologically active compounds.^[11]

[12][13]

The Cyclopentane Scaffold

The cyclopentane ring serves as a rigid scaffold that can orient appended functional groups in a well-defined three-dimensional space, which is crucial for specific interactions with biological targets such as enzymes and receptors.[14] Its non-polar nature can also contribute to improved membrane permeability and oral bioavailability of drug candidates.

The Ethynyl Group as a Pharmacophore

The terminal ethynyl group is a versatile functional group in drug design.[15][16] It can:

- Act as a bioisostere: The linear geometry and electronic properties of the ethynyl group allow it to mimic other functional groups, such as a phenyl ring or a halogen atom, which can be advantageous for modulating the pharmacokinetic and pharmacodynamic properties of a molecule.[17]
- Form key interactions with target proteins: The weakly acidic proton of the terminal alkyne can act as a hydrogen bond donor, and the pi-system can engage in various non-covalent interactions.
- Serve as a reactive handle: As mentioned previously, the ethynyl group is a key component in "click chemistry," a powerful tool for bioconjugation and the synthesis of complex drug molecules.[13]
- Irreversible Inhibition: In some cases, the ethynyl group can act as a latent reactive group that can form a covalent bond with a target protein, leading to irreversible inhibition.

The combination of these two privileged motifs in **2-ethynylcyclopentanol** makes it an attractive starting point for the synthesis of novel small molecules for high-throughput screening and lead optimization in various therapeutic areas.

Safety and Handling

2-Ethynylcyclopentanol should be handled with appropriate safety precautions in a well-ventilated fume hood. It is classified as a skin and eye irritant and may cause respiratory

irritation. [N/A] Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times.

Conclusion

2-Ethynylcyclopentanol is a valuable and versatile building block for organic synthesis and drug discovery. Its straightforward synthesis, combined with the rich and diverse reactivity of its hydroxyl and ethynyl functional groups, provides a powerful platform for the construction of complex and biologically relevant molecules. This guide has provided a comprehensive overview of its properties, synthesis, reactivity, and potential applications, with the aim of empowering researchers to effectively utilize this compound in their scientific endeavors.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Ethynylcyclopentanol: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3021360/docs#an-in-depth-technical-guide-to-2-ethynylcyclopentanol-properties-synthesis-and-applications>]

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